

Navigating the Safe Disposal of PF-04634817 Succinate: A Procedural Guide

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Compound of Interest

Compound Name: PF-04634817 succinate

Cat. No.: B3028504

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For laboratory professionals engaged in drug development and research, the proper handling and disposal of chemical compounds is a critical component of maintaining a safe and compliant work environment. This guide provides essential logistical and safety information for the disposal of **PF-04634817 succinate**, a potent dual CCR2/CCR5 antagonist. Adherence to these procedures is paramount to mitigate risks to personnel and the environment.

It is imperative to consult the specific Safety Data Sheet (SDS) for **PF-04634817 succinate** provided by the manufacturer before handling and disposal. The SDS is the primary document containing detailed safety, handling, and disposal information. The following guidelines are based on general best practices for the disposal of research-grade chemical compounds and should be supplemented with the information in the official SDS.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **PF-04634817 succinate** is provided below. This information is crucial for a comprehensive understanding of the compound's characteristics for safe handling.

Property	Value
CAS Number	2140301-98-8[1]
Molecular Formula	C ₂₅ H ₃₆ F ₃ N ₅ O ₃ · C ₄ H ₆ O ₄ [1]
Molecular Weight	629.67 g/mol [1]
Appearance	Solid[1]
Solubility	10 mM in DMSO[1]
Storage	Solid Powder: -20°C for 12 months, 4°C for 6 months. In Solvent: -80°C for 6 months, -20°C for 6 months.[1]

Step-by-Step Disposal Protocol

The proper disposal of **PF-04634817 succinate**, as with any chemical waste, must be conducted in accordance with local, state, and federal regulations. The following protocol outlines a general procedure for safe disposal.

1. Personal Protective Equipment (PPE): Before beginning any disposal procedure, ensure that appropriate PPE is worn. This includes, but is not limited to:

- Safety goggles or a face shield
- Chemical-resistant gloves (nitrile or neoprene recommended)
- A lab coat

2. Waste Identification and Segregation:

- Solid Waste: Unused or expired **PF-04634817 succinate** solid powder should be collected in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing **PF-04634817 succinate** should be collected in a separate, sealed, and clearly labeled waste container. Do not mix with other incompatible waste streams. The container should be appropriate for the solvent used (e.g., a solvent-safe container for DMSO solutions).

- Contaminated Materials: Any materials that have come into contact with **PF-04634817 succinate**, such as pipette tips, vials, and absorbent paper, should be considered contaminated and disposed of as chemical waste in a designated solid waste container.

3. Waste Collection and Storage:

- All waste containers must be clearly labeled with the full chemical name ("**PF-04634817 succinate**"), the solvent (if applicable), and the appropriate hazard warnings.
- Store waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.
- Keep waste containers closed except when adding waste.

4. Disposal Vendor:

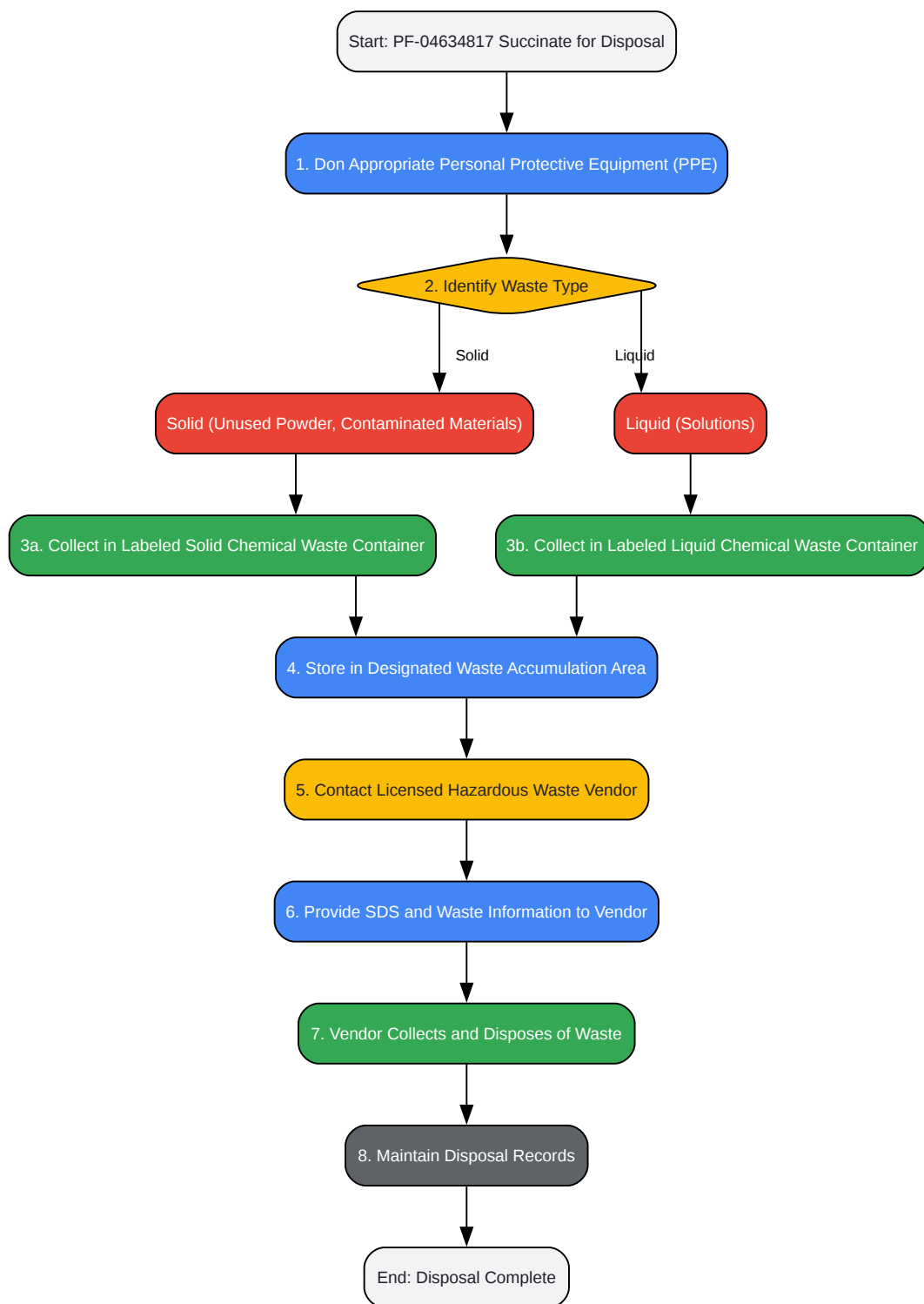
- Disposal of chemical waste must be handled by a licensed and certified hazardous waste disposal vendor.
- Provide the vendor with a complete and accurate description of the waste, including the chemical name and any solvents. The Safety Data Sheet (SDS) for **PF-04634817 succinate** should be made available to the disposal company.

5. Record Keeping:

- Maintain accurate records of the amount of **PF-04634817 succinate** disposed of, the date of disposal, and the manifest from the waste disposal vendor. These records are essential for regulatory compliance.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **PF-04634817 succinate**.



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Caption: Logical workflow for the proper disposal of **PF-04634817 succinate**.

By adhering to these procedures and consulting the official Safety Data Sheet, researchers and laboratory professionals can ensure the safe and compliant disposal of **PF-04634817 succinate**, fostering a culture of safety and environmental responsibility.

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References

- 1. PF-04634817 succinate | CCR2/CCR5 inhibitor | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of PF-04634817 Succinate: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028504#pf-04634817-succinate-proper-disposal-procedures]

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